

Application Notes and Protocols for GDC-0834 (S-enantiomer) Stock Solution Preparation

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Compound of Interest

Compound Name: GDC-0834 (S-enantiomer)

Cat. No.: B1663581

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GDC-0834 is a potent and selective, reversible inhibitor of Bruton's tyrosine kinase (BTK) with IC_{50} values of 5.9 nM and 6.4 nM in biochemical and cellular assays, respectively[1]. As a key signaling molecule in B-cell development and activation, BTK is a significant therapeutic target in oncology and immunology. Accurate and consistent preparation of GDC-0834 stock solutions is critical for reliable experimental outcomes. These application notes provide detailed protocols for the preparation, storage, and handling of **GDC-0834 (S-enantiomer)** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **GDC-0834 (S-enantiomer)** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₆ N ₆ O ₃ S	[1][2]
Molecular Weight	596.74 g/mol	[2][3]
CAS Number	1133432-50-4	[2]
Appearance	Light yellow to yellow powder	[1][2]
Purity	>98%	[4]
Solubility	DMSO: ≥ 32 mg/mL (53.62 mM)[1]; 100 mg/mL (167.58 mM) with sonication[2]. Insoluble in water[4].	
Storage (Solid)	Dessicate at -20°C for long-term storage (up to 3 years)[1][2].	
Storage (Solution)	Aliquot and store at -20°C for up to 1 year or -80°C for up to 2 years[1].	

Experimental Protocols

- **GDC-0834 (S-enantiomer)** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips
- Ultrasonic bath (optional, for higher concentrations)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for in vitro studies.

Step 1: Pre-equilibration

- Before opening, allow the vial of GDC-0834 powder to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture onto the compound.

Step 2: Weighing the Compound

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh the desired amount of GDC-0834 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.97 mg of GDC-0834.

Step 3: Calculating the Required Volume of Solvent

- Use the following formula to calculate the volume of DMSO required to achieve the desired concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

- For ease of use, a table with pre-calculated values for common stock concentrations is provided below.

Target Concentration	Mass of GDC-0834	Volume of DMSO to Add
1 mM	1 mg	1.676 mL
5 mM	1 mg	0.335 mL
10 mM	1 mg	0.168 mL
10 mM	5 mg	0.838 mL
50 mM	10 mg	0.335 mL

Step 4: Dissolving the Compound

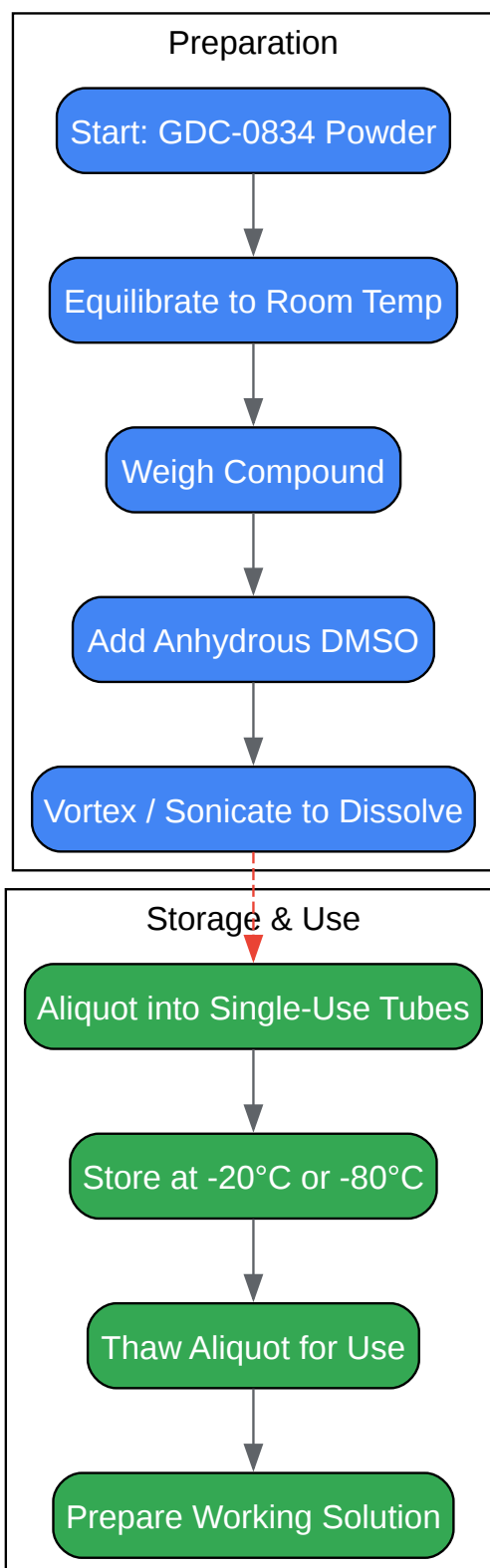
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed GDC-0834 powder.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, light yellow solution should be observed.
- For higher concentrations (e.g., >50 mM), brief sonication in an ultrasonic water bath may be necessary to facilitate dissolution[2].

Step 5: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile cryovials or microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C, protected from light. Stock solutions in DMSO are generally stable for up to one year at -20°C and up to two years at -80°C[1].
- To prepare a working solution, thaw a single aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer.
- Note: It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects cell viability or enzyme activity (typically <0.5%).

Visualizations

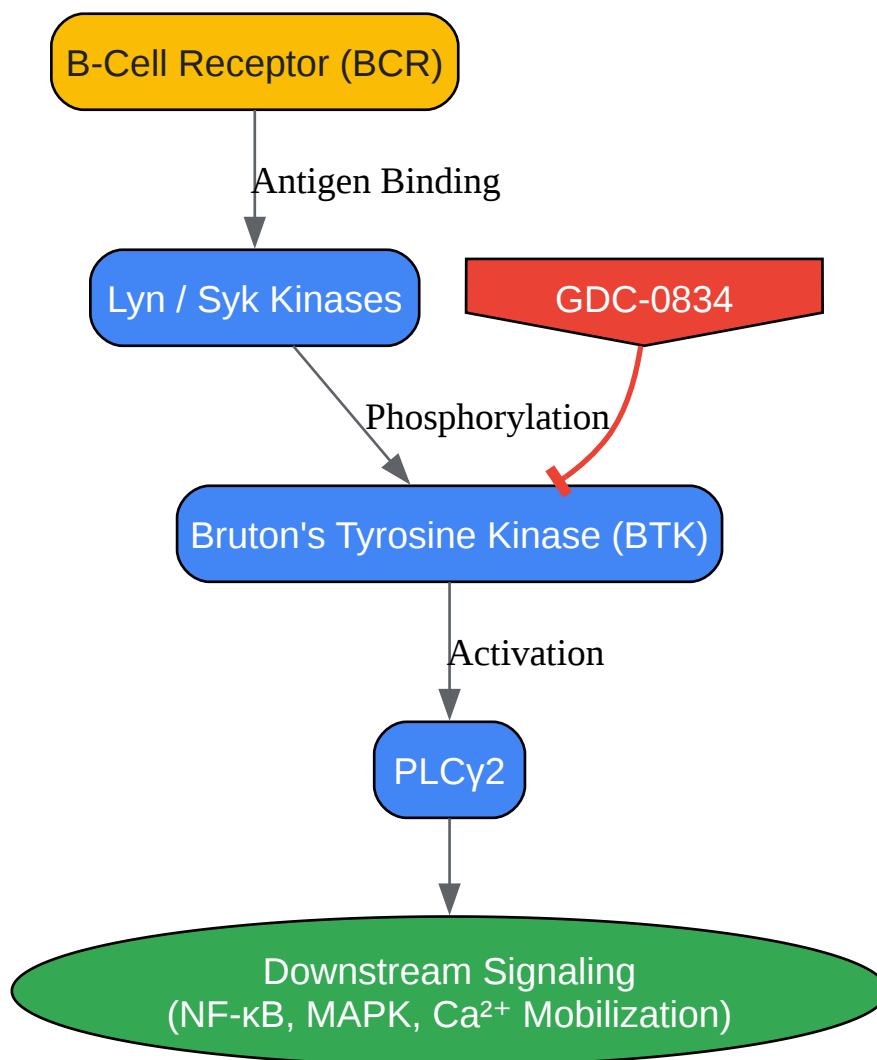
The following diagram illustrates the key steps for the preparation of GDC-0834 stock solutions.



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Caption: Workflow for GDC-0834 Stock Solution Preparation.

GDC-0834 is a potent inhibitor of Bruton's tyrosine kinase (BTK), a critical component of the B-cell receptor (BCR) signaling pathway. The diagram below provides a simplified overview of this pathway, indicating the point of inhibition by GDC-0834.



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Caption: Simplified BTK Signaling Pathway Inhibition by GDC-0834.

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